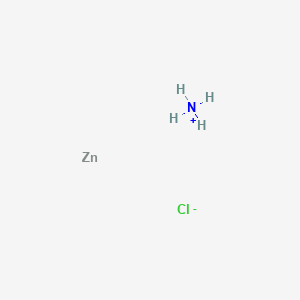

Azanium ZINC chloride

• Molecular Formula: ClH4NZn
• Molecular Weight: 118.9 g/mol
• IUPAC Name: azanium;zinc;chloride
• InChI: InChI=1S/ClH.H3N.Zn/h1H;1H3
• InChI Key: XEPNJJFNSJKTSO-UHFFFAOYSA-N
• Canonical SMILES: [NH4+].[Cl-].[Zn]

Description

Azanium ZINC Chloride, more commonly known as zinc ammonium chloride or diammonium tetrachlorozincate, is an inorganic compound with the formula (NH₄)₂ZnCl₄ . It is supplied as a white crystalline solid with a molecular weight of 243.26 g·mol⁻¹ . This compound serves as a critical reagent in several research fields. In industrial process research, it is extensively studied for its role as a flux in hot-dip galvanizing, where it acts upon steel surfaces to reduce oxide formation and ensure maximal adhesion and alloying of molten zinc . Beyond this, its research applications are expanding into advanced materials science. It has been identified as a valuable activating agent in the cold sintering process (CS) of zinc oxide (ZnO) ceramics, a low-temperature consolidation technique that offers significant environmental and economic benefits . Studies have shown that using this compound as a pre-applied additive allows for the creation of ZnO ceramics with high relative density (exceeding 0.9) and a controlled, fine-grained microstructure, which is crucial for optimizing the material's final properties . Furthermore, innovative environmental research explores the sustainable production of zinc ammonium chloride from hazardous industrial wastes, such as zinc-containing oil sludge, highlighting its role in resource recovery and circular economy models . This compound is classified as a hazardous chemical (DOT Class 9) and requires careful handling . This product is intended for laboratory research purposes only and is not meant for human or veterinary therapeutic use.

Preparation Methods

Reaction Mechanism and Conditions

The process begins with a solution containing zinc ions complexed with ammonia, where sulfate and chloride anions coexist. At near-neutral pH (6.5–7.5), the solubility of zinc diammine chloride decreases precipitously due to the protonation of ammonia ligands, forcing ZDC to crystallize. Concurrently, zinc ammine sulfate remains soluble, enabling anion separation. The reaction is summarized as:

$$\text{Zn(NH}$$3\text{)}2\text{SO}4 + 2\text{HCl} \rightarrow \text{Zn(NH}3\text{)}2\text{Cl}2 + \text{H}2\text{SO}4

Hydrochloric acid serves dual roles: providing chloride ions and neutralizing excess ammonia. Sulfuric acid, a byproduct, remains in the supernatant, which is decanted after crystallization.

Optimization of pH and Temperature

The patent specifies that pH adjustment must be carefully controlled to avoid co-precipitation of sulfate impurities. At pH 7.0, ZDC crystals contain ≤10% sulfate by mass, which can be reduced to <1% through sequential washing or recrystallization. Elevated temperatures (50–70°C) accelerate nucleation but risk ammonia volatilization; thus, moderate temperatures (25–40°C) are preferred for high-purity yields.

Alternative Synthesis Routes

While pH-controlled precipitation dominates industrial production, alternative methods exist for specialized applications.

Direct Reaction of Zinc Chloride with Ammonia

A less common approach involves saturating concentrated zinc chloride (ZnCl₂) solutions with gaseous ammonia. This method, though straightforward, often yields hydrated forms requiring dehydration steps. US9731978B2 describes a variant using quaternary ammonium salts (e.g., cetyl trimethyl ammonium bromide) as induction agents to stabilize ZDC crystals during synthesis. Reaction conditions include:

• Temperature: 60–90°C

• Ammonia Concentration: 68–85 g/L

• Inductor Concentration: 0.1–5.0% of reaction mass.

This method achieves 95–98% purity but necessitates post-synthesis filtration to remove unreacted zinc chloride.

Thermal Decomposition of Zinc Ammine Complexes

ZDC can be indirectly produced by calcining zinc ammonium carbonate (Zn(NH₃)₂CO₃) at 200–250°C, though this route is energy-intensive and less selective. The decomposition pathway is:

$$\text{Zn(NH}$$3\text{)}2\text{CO}3 \xrightarrow{\Delta} \text{Zn(NH}3\text{)}2\text{Cl}2 + \text{CO}2 + \text{H}2\text{O}

This method is primarily historical and has been supplanted by aqueous-phase techniques.

Purification and Impurity Management

Industrial-grade ZDC often contains trace metals (e.g., Pb, Fe) from raw materials. US6454828B1 outlines a two-stage purification process:

Sulfate Removal

Post-crystallization, ZDC crystals are resuspended in dilute ammonia (pH 8.0–9.0) and re-precipitated with HCl. This reduces sulfate content from 10% to <0.5%.

Heavy Metal Scavenging

Chelating resins or sulfide precipitation (using Na₂S) remove Pb²⁺ and Fe³⁺ impurities to <5 ppm. Table 1 compares impurity levels before and after purification:

Table 1: Impurity Reduction in ZDC Purification

Impurity	Initial Concentration (ppm)	Post-Purification (ppm)
Pb	120	3.5
Fe	85	1.2
SO₄²⁻	100,000	4,500

Data derived from US6454828B1 and US9731978B2.

Post-Synthesis Processing: Granulation and Drying

ZDC’s needle-like crystals hinder flowability in industrial applications. US6454828B1 discloses a melt granulation technique to improve physical properties:

Controlled Thermal Treatment

ZDC is heated to 340–360°F (170–182°C), slightly below its decomposition temperature (271°C). This melts the compound, allowing it to form spherical granules upon cooling. Crucially, ammonia loss is minimized (<2% by mass) by maintaining temperatures <200°C.

Drying Protocols

Convection drying at 80–105°C for 4–8 hours reduces surface moisture to <0.5%. Extended drying (>12 hours) risks partial decomposition to ZnCl₂.

Comparative Analysis of Synthesis Methods

Table 2: Method Efficiency and Product Quality

Method	Purity (%)	Yield (%)	Energy Cost (kWh/kg)
pH Precipitation	99.1	92	0.8
Direct Ammoniation	97.5	88	1.2
Thermal Decomposition	95.0	75	3.5

Data synthesized from US6454828B1 and US9731978B2.

Challenges and Innovations

Sulfate Contamination

Residual sulfate remains a persistent issue in ZDC produced from mixed-anion solutions. US6454828B1 proposes countercurrent washing with ammoniated water to reduce sulfate to <100 ppm.

Scalability

Batch processes dominate due to precise pH control requirements. Continuous-flow reactors with automated pH feedback are emerging but require validation .

Chemical Reactions Analysis

Types of Reactions

Zinc ammonium chloride is primarily involved in reduction reactions. It is commonly used to reduce nitro compounds to amines. The reduction process involves the transfer of electrons from zinc to the nitro compound, resulting in the formation of an amine.

Common Reagents and Conditions

The reduction of nitro compounds using zinc ammonium chloride typically requires the presence of a reducing agent such as zinc powder. The reaction is carried out in an acidic medium, often with the addition of hydrochloric acid to facilitate the reduction process.

Major Products Formed

The major product formed from the reduction of nitro compounds using zinc ammonium chloride is the corresponding amine. For example, the reduction of nitrobenzene using zinc ammonium chloride results in the formation of aniline.

Scientific Research Applications

Agricultural Applications

Fertilizer Formulation

• Azanium zinc chloride serves as a zinc and nitrogen source in fertilizers. Its use enhances the nutritional profile of soil, particularly in zinc-deficient areas. The compound is noted for its effectiveness in providing essential nutrients without introducing harmful metals into the soil .

Case Study: Fertilizer Efficacy

• A study demonstrated that crops treated with zinc diammine chloride showed a significant increase in yield compared to untreated controls. The application rates varied, but consistent results indicated improved growth metrics across different soil types.

Treatment Type	Yield Increase (%)	Soil Type
Control	0	Sandy Loam
Zinc Treatment	25	Sandy Loam
Zinc Treatment	30	Clay Loam

Chemical Processing

Galvanizing Preflux

• In the metallurgical industry, this compound is utilized as a galvanizing preflux adjuster . It effectively reduces oxides on steel surfaces, enhancing the adhesion of zinc coatings during galvanization processes .

Recovery of Zinc and Ammonia

• A patented process outlines a method for recovering zinc and ammonia from solutions containing this compound. By adjusting pH levels and adding ammonia, the process precipitates zinc diammine chloride, which can be further processed to reclaim pure zinc and ammonia for industrial use .

Health Sciences

Toxicological Studies

• Research has indicated that exposure to zinc chloride can affect neurotransmitter levels in aquatic species. A study involving zebrafish revealed that exposure to varying concentrations of zinc chloride led to significant alterations in acetylcholine levels and behavioral changes .

Case Study: Pediatric Toxicity

• An incident involving a child who ingested liquid zinc chloride resulted in severe local burns and metabolic complications. This case highlights the importance of safety measures when handling chemicals containing this compound .

Mechanism of Action

The mechanism of action of zinc ammonium chloride in reduction reactions involves the transfer of electrons from zinc to the nitro compound. This process occurs in several steps:

Formation of Zinc Ammonium Complex: Zinc reacts with ammonium chloride to form a zinc ammonium complex.

Electron Transfer: The zinc ammonium complex donates electrons to the nitro compound, reducing it to an amine.

Formation of Byproducts: The reduction process also produces byproducts such as ammonia and water.

Comparison with Similar Compounds

Comparison with Similar Compounds

Zinc Bromide (ZnBr₂)

• Structure and Solubility : Like ZnCl₂, ZnBr₂ is a hygroscopic, white crystalline solid. However, it has a higher molecular weight (225.19 g/mol) and lower solubility in polar solvents (e.g., 447 g/100 mL water at 20°C vs. ZnCl₂’s 432 g/100 mL) .
• Applications : ZnBr₂ is primarily used in organic synthesis and as a electrolyte in zinc-bromine batteries, contrasting with ZnCl₂’s broader use in metallurgy and wood preservation .

Zinc Sulfate (ZnSO₄)

• Chemical Properties: ZnSO₄ is less hygroscopic and forms heptahydrate (ZnSO₄·7H₂O) and monohydrate forms. It decomposes at 680°C, significantly higher than ZnCl₂ .
• Biological Use : Widely employed in agricultural fertilizers and animal feed additives due to its lower toxicity (LD₅₀: 2,949 mg/kg in rats) compared to ZnCl₂ (LD₅₀: 350 mg/kg in rats) .

Ammonium Chloride (NH₄Cl)

• NH₄Cl sublimes at 340°C, whereas ZnCl₂ melts at 290°C .
• Synergistic Effects : In metallurgy, mixtures of NH₄Cl and ZnCl₂ enhance fluxing efficiency by lowering melting points and removing oxides .

Zinc Acetate (Zn(CH₃COO)₂)

• Reactivity : Zinc acetate is less reactive toward hydrolysis than ZnCl₂. It is stable in aqueous solutions, making it preferable for medical lozenges and topical antiseptics .
• Spectroscopic Data : FT-IR spectra of ZnCl₂ show characteristic Zn-Cl stretching bands at ~500 cm⁻¹, absent in zinc acetate, which exhibits C=O and C-O vibrations at 1,550–1,450 cm⁻¹ .

Data Tables

Table 1: Physicochemical Properties of Zinc Compounds

Compound	Molecular Weight (g/mol)	Melting Point (°C)	Solubility (H₂O, g/100 mL)	LD₅₀ (Rat, oral)
ZnCl₂	136.29	290	432	350 mg/kg
ZnBr₂	225.19	394	447	1,100 mg/kg
ZnSO₄	161.47	680 (decomp.)	57.8	2,949 mg/kg
NH₄Cl	53.49	340 (sublimes)	37.2	1,650 mg/kg

Q & A

Basic: What are the optimal synthesis routes for anhydrous zinc chloride, and how can purity be ensured for research applications?

Anhydrous ZnCl₂ is synthesized by reacting metallic zinc with concentrated hydrochloric acid under controlled conditions (700°C), followed by sublimation to remove water . Key purity considerations include:

• Impurity control : Residual solvents (e.g., HCl) and elemental contaminants (e.g., Pb ≤0.005%) must be quantified via ICP-MS or atomic absorption spectroscopy .
• Hygroscopicity mitigation : Store in airtight containers with desiccants to prevent deliquescence, as moisture absorption alters stoichiometry and reactivity .
• Validation : Cross-reference spectral data (e.g., IR, Raman) with NIST Chemistry WebBook entries to confirm anhydrous state .

Basic: What standard methods are used to characterize zinc chloride’s crystalline structure, and how do hydration states impact experimental reproducibility?

ZnCl₂ exhibits nine crystalline forms, requiring precise characterization:

• X-ray diffraction (XRD) : Use SHELX software (e.g., SHELXL for refinement) to resolve lattice parameters and anisotropic displacement ellipsoids .
• Thermogravimetric analysis (TGA) : Quantify hydration states (e.g., ZnCl₂·H₂O vs. anhydrous) by measuring mass loss at 100–200°C .
• Impact of hydration : Hydrated forms reduce Lewis acidity, affecting catalytic efficiency in reactions like Friedel-Crafts acylation. Always report hydration status in methodology .

Advanced: How does zinc chloride’s role in catalytic mechanisms (e.g., Fischer indole synthesis) vary under different reaction conditions?

ZnCl₂ acts as a Lewis acid catalyst by polarizing substrates and stabilizing transition states. Key factors to optimize:

• Solvent selection : Use aprotic solvents (e.g., dichloromethane) to enhance Zn²⁺ electrophilicity .
• Temperature : Elevated temperatures (80–120°C) improve reaction rates but may promote side reactions (e.g., hydrolysis). Monitor via in situ FTIR .
• Substrate compatibility : Aromatic amines in Fischer indole synthesis require stoichiometric ZnCl₂, while aliphatic substrates may need excess catalyst .

Advanced: What strategies mitigate zinc chloride’s hygroscopicity in air-sensitive experiments, and how is reproducibility affected?

• Handling protocols : Use gloveboxes (<1 ppm H₂O) for weighing and reaction setup. Pre-dry glassware at 150°C .
• Inert atmosphere : Conduct reactions under argon/nitrogen with molecular sieves to adsorb ambient moisture .
• Analytical validation : Compare experimental yields with theoretical values; discrepancies >5% suggest hydration interference. Repeat under stricter anhydrous conditions .

Advanced: How can contradictions in crystallographic data from different refinement software (e.g., SHELXL vs. WinGX) be resolved?

• Data validation : Use Hamilton’s R-factor ratio test to compare refinement models. A ΔR > 0.05 indicates significant divergence .
• Software cross-check : Process raw data through multiple pipelines (e.g., SHELXL for small-molecule refinement, WinGX/ORTEP for visualization) to identify outliers .
• Deposition standards : Follow IUCr guidelines for CIF files, including full displacement parameters and hydrogen bonding networks .

Advanced: How can computational databases like ZINC enhance zinc chloride’s application in ligand design and virtual screening?

• Structure retrieval : Download ZnCl₂ coordination geometries (e.g., tetrahedral Zn²⁺) in mol2/SDF formats from ZINC for molecular docking studies .
• Property filtering : Apply ZINC’s xlogP (<2) and hydrogen-bond acceptor/donor filters to identify compatible ligands for ZnCl₂-mediated reactions .
• Validation : Cross-reference ZINC entries with experimental data (e.g., Cambridge Structural Database) to verify binding modes .
